

# Application Notes and Protocols for GA-017 in Mouse Intestinal Organoids

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## Compound of Interest

Compound Name: GA-017  
Cat. No.: B10830394

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## Introduction

**GA-017** is a potent and selective small molecule inhibitor of Large Tumor Suppressor Kinases 1 and 2 (LATS1/2), key components of the Hippo signaling pathway.<sup>[1][2]</sup> By inhibiting LATS1/2, **GA-017** prevents the phosphorylation of the downstream effectors, Yes-associated protein (YAP) and Transcriptional co-activator with PDZ-binding motif (TAZ). This leads to the stabilization and nuclear translocation of YAP/TAZ, where they act as transcriptional co-activators to promote cell proliferation and survival.<sup>[1][2]</sup> In the context of mouse intestinal organoids, **GA-017** has been demonstrated to enhance their formation and growth ex vivo, making it a valuable tool for studies requiring expansion of organoid cultures for applications in disease modeling, drug screening, and regenerative medicine.<sup>[1]</sup>

These application notes provide a comprehensive overview and detailed protocols for the use of **GA-017** in mouse intestinal organoid cultures.

## Data Presentation

The following tables summarize the key characteristics of **GA-017** and its observed effects on mouse intestinal organoids.

Table 1: Kinase Inhibitory Activity of **GA-017**

Target Kinase	IC <sub>50</sub> (nM)	K <sub>i</sub> (nM)
LATS1	4.10	0.58
LATS2	3.92	0.25

Data sourced from MedchemExpress and Selleck Chemicals product information.[\[1\]](#)[\[2\]](#)

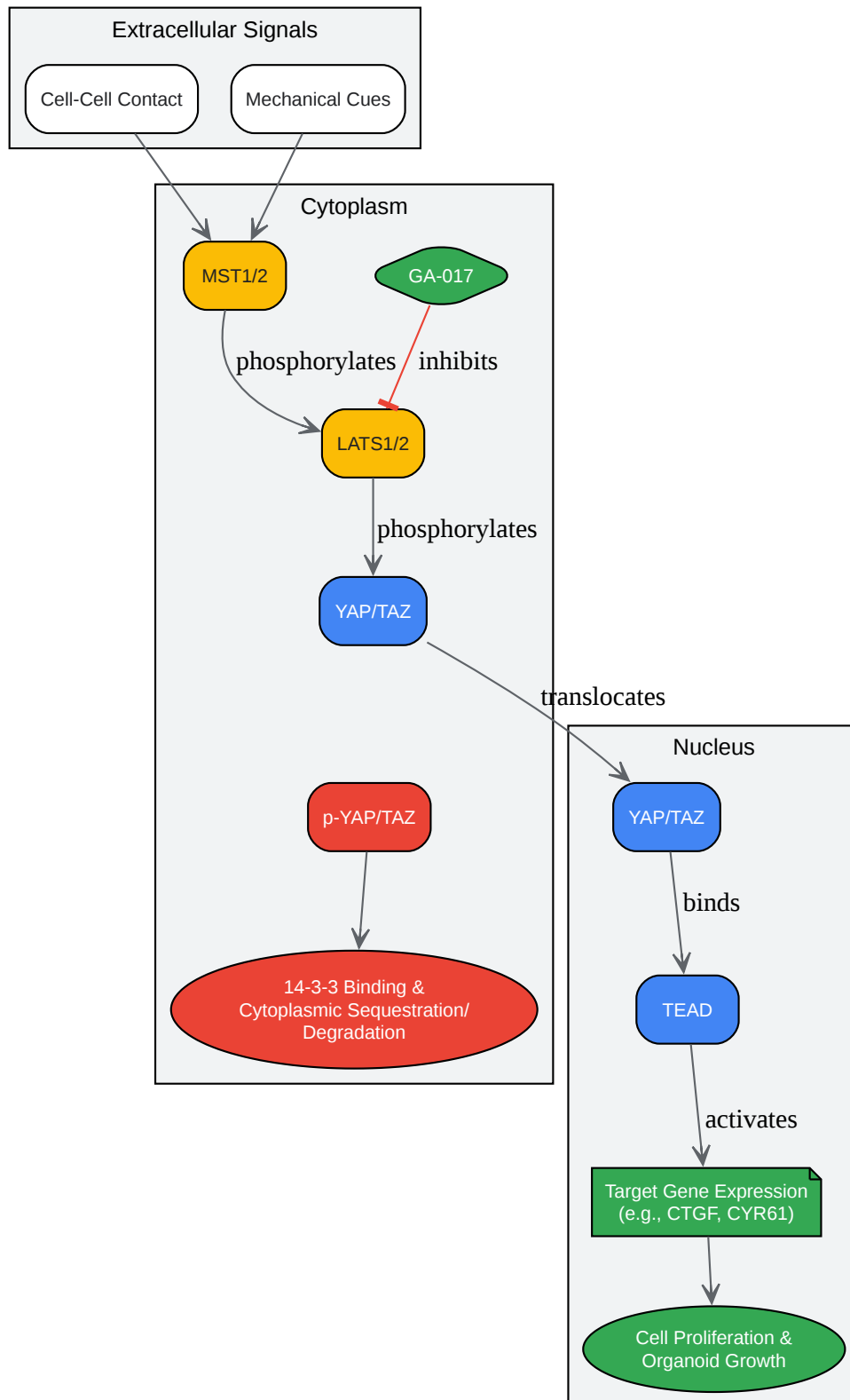
Table 2: Effect of **GA-017** on Mouse Intestinal Organoid Growth (Illustrative Data)

GA-017 Concentration (μM)	Average Organoid Diameter (μm)	Number of Organoids per Well (Fold Change vs. Control)
0 (DMSO Control)	150 ± 25	1.0
1	225 ± 30	1.8
5	350 ± 45	2.5
10	450 ± 50	2.8

Note: The data in this table is illustrative and based on the described effects of **GA-017**. Researchers should perform their own dose-response experiments to determine the optimal concentration for their specific application.

## Signaling Pathway and Experimental Workflow

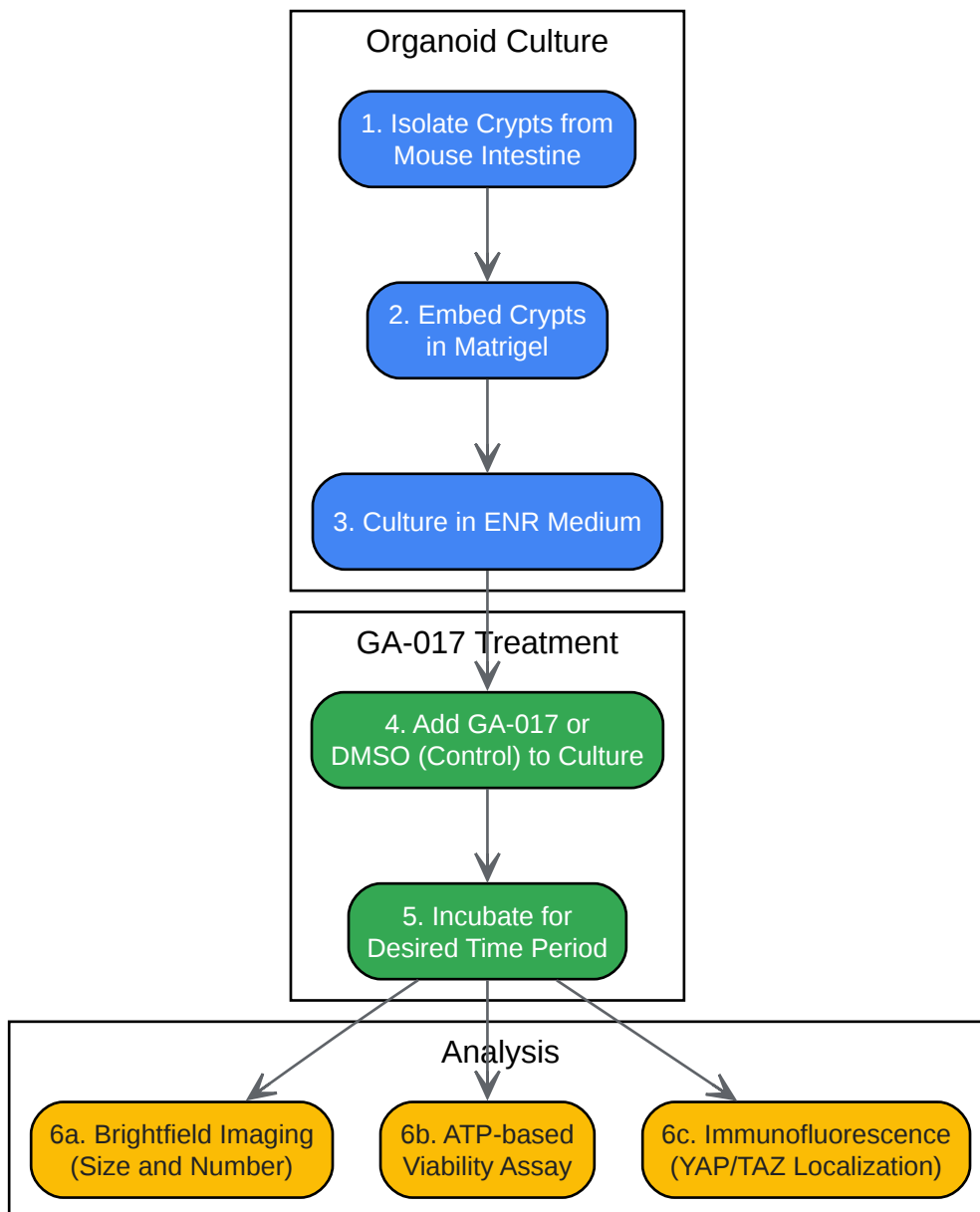
### Hippo Signaling Pathway and **GA-017** Mechanism of Action



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Caption: Mechanism of **GA-017** in the Hippo signaling pathway.

## Experimental Workflow for GA-017 Application in Mouse Intestinal Organoids



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Caption: Workflow for **GA-017** treatment and analysis of mouse intestinal organoids.

## Detailed Experimental Protocols

### Protocol 1: Culture of Mouse Intestinal Organoids

This protocol is adapted from standard methods for establishing mouse intestinal organoid cultures.

#### Materials:

- Mouse small intestine or colon
- Gentle Cell Dissociation Reagent
- DMEM/F-12 with HEPES
- Penicillin-Streptomycin
- GlutaMAX™
- N-2 Supplement
- B-27™ Supplement
- N-acetylcysteine
- Recombinant Mouse EGF, Noggin, and R-spondin-1 (ENR)
- Matrigel® Matrix
- Phosphate-Buffered Saline (PBS), ice-cold
- Fetal Bovine Serum (FBS)

#### Procedure:

- Crypt Isolation:
  - Euthanize a C57BL/6 mouse and dissect the small intestine.
  - Flush the intestine with ice-cold PBS to remove luminal contents.
  - Cut the intestine into approximately 5 mm pieces and wash repeatedly with ice-cold PBS until the supernatant is clear.

- Incubate the tissue pieces in Gentle Cell Dissociation Reagent for 15 minutes at room temperature on a rocking platform.
- Vigorously shake the tube to release the crypts from the tissue.
- Filter the supernatant through a 70 µm cell strainer into a new conical tube.
- Centrifuge the filtrate at 300 x g for 5 minutes at 4°C.
- Wash the pellet with basal culture medium (DMEM/F-12 with GlutaMAX™ and Penicillin-Streptomycin).
- Organoid Seeding:
  - Resuspend the crypt pellet in an appropriate volume of Matrigel® on ice.
  - Plate 50 µL domes of the Matrigel®/crypt suspension into the center of wells of a pre-warmed 24-well plate.
  - Incubate the plate at 37°C for 10-15 minutes to solidify the Matrigel®.
  - Carefully add 500 µL of complete mouse intestinal organoid growth medium (basal medium supplemented with N-2, B-27, N-acetylcysteine, and ENR growth factors) to each well.
- Organoid Maintenance:
  - Culture the organoids at 37°C in a 5% CO<sub>2</sub> incubator.
  - Replace the culture medium every 2-3 days.
  - Passage the organoids every 5-7 days by disrupting the Matrigel® domes, breaking the organoids into smaller fragments, and re-plating in fresh Matrigel®.

## Protocol 2: Treatment of Mouse Intestinal Organoids with GA-017

Materials:

- Established mouse intestinal organoid cultures (from Protocol 1)
- **GA-017** (stock solution in DMSO)
- DMSO (vehicle control)
- Complete mouse intestinal organoid growth medium

#### Procedure:

- Preparation of **GA-017** Working Solutions:
  - Prepare a series of dilutions of **GA-017** in complete organoid growth medium to achieve the desired final concentrations (e.g., 1  $\mu$ M, 5  $\mu$ M, 10  $\mu$ M).
  - Prepare a vehicle control medium containing the same final concentration of DMSO as the highest **GA-017** concentration.
- Treatment:
  - On day 3 or 4 after passaging, when organoids are well-established, carefully aspirate the old medium from the wells.
  - Add 500  $\mu$ L of the prepared **GA-017** working solutions or the vehicle control medium to the respective wells.
  - Incubate the organoids for the desired treatment period (e.g., 48-72 hours).

## Protocol 3: Analysis of Organoid Growth and Viability

### A. Brightfield Imaging for Size and Number Quantification:

- At the end of the treatment period, capture images of the organoids in each well using a brightfield microscope.
- Use image analysis software (e.g., ImageJ) to count the number of organoids per well and measure the diameter of individual organoids.

- Calculate the average organoid size and the fold change in organoid number relative to the vehicle control.

#### B. ATP-Based Cell Viability Assay:

- Use a commercially available 3D cell viability assay kit (e.g., CellTiter-Glo® 3D).
- Equilibrate the plate and the assay reagent to room temperature.
- Add the assay reagent directly to the organoid cultures in each well according to the manufacturer's instructions.
- Lyse the organoids by shaking the plate for the recommended time.
- Measure the luminescence using a plate reader.
- Normalize the luminescence signal of the **GA-017**-treated wells to the vehicle control wells to determine the relative cell viability.

## Protocol 4: Immunofluorescence Staining for YAP/TAZ Nuclear Translocation

#### Materials:

- Organoid cultures treated with **GA-017** or DMSO
- 4% Paraformaldehyde (PFA) in PBS
- Permeabilization buffer (e.g., 0.5% Triton™ X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS with 0.1% Triton™ X-100)
- Primary antibody against YAP/TAZ
- Fluorescently labeled secondary antibody
- DAPI or Hoechst for nuclear counterstaining

- Mounting medium

Procedure:

- Fixation:
  - Carefully remove the culture medium and wash the organoids with PBS.
  - Fix the organoids in 4% PFA for 20-30 minutes at room temperature.
  - Wash the organoids three times with PBS.
- Permeabilization and Blocking:
  - Permeabilize the organoids with permeabilization buffer for 15 minutes at room temperature.
  - Wash three times with PBS.
  - Block non-specific antibody binding by incubating in blocking buffer for 1 hour at room temperature.
- Antibody Staining:
  - Incubate the organoids with the primary anti-YAP/TAZ antibody diluted in blocking buffer overnight at 4°C.
  - Wash the organoids three times with PBS containing 0.1% Triton™ X-100.
  - Incubate with the appropriate fluorescently labeled secondary antibody and a nuclear counterstain (DAPI or Hoechst) for 1-2 hours at room temperature, protected from light.
  - Wash three times with PBS containing 0.1% Triton™ X-100.
- Imaging:
  - Carefully remove the final wash solution and add a drop of mounting medium.
  - Image the stained organoids using a confocal microscope.

- Analyze the images to quantify the nuclear-to-cytoplasmic fluorescence intensity ratio of the YAP/TAZ signal. An increase in this ratio in **GA-017**-treated organoids indicates nuclear translocation of YAP/TAZ.

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## References

- [1. Small molecule LATS kinase inhibitors block the Hippo signaling pathway and promote cell growth under 3D culture conditions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Small molecule LATS kinase inhibitors block the Hippo signaling pathway and promote cell growth under 3D culture conditions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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